

Physical properties of But-3-ynal (boiling point, molecular weight)

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A Technical Overview of But-3-ynal: Physical Properties

For Researchers, Scientists, and Drug Development Professionals

But-3-ynal, a reactive organic compound, holds significance as a versatile building block in organic synthesis and as a metabolite in biological systems. This technical guide provides a concise overview of its fundamental physical properties, crucial for its application in research and development.

Core Physical Characteristics

But-3-ynal is an aldehyde featuring a terminal alkyne group.[1][2] Its unique structure, containing both an electrophilic aldehyde and a nucleophilic alkyne, dictates its reactivity and physical behavior.[1] Understanding these properties is paramount for designing synthetic routes and for its application in metabolic studies.

Tabulated Physical Data

The following table summarizes the key physical properties of **But-3-ynal** for easy reference and comparison.



Physical Property	Value	Units
Molecular Weight	68.07 g/mol	g/mol
Boiling Point	81.6 - 82	°C at 760 mmHg
Molecular Formula	C4H4O	

This data is compiled from multiple sources confirming the molecular weight to be approximately 68.07 g/mol and the boiling point to be around 81.6°C to 82°C under standard atmospheric pressure.[1][3][4]

Experimental Protocols

Detailed experimental methodologies for determining these physical properties are standardized in the field of analytical chemistry.

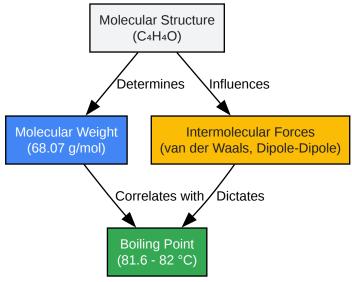
- Boiling Point Determination: The boiling point is experimentally determined by distillation at
 atmospheric pressure (760 mmHg). The temperature at which the vapor pressure of the
 liquid equals the surrounding atmospheric pressure is recorded as the boiling point. For a
 compound like But-3-ynal, this would involve heating the liquid under controlled conditions
 and measuring the temperature of the vapor that is in equilibrium with the refluxing liquid.
- Molecular Weight Determination: The molecular weight is typically calculated based on the compound's molecular formula (C₄H₄O), which is determined through elemental analysis and mass spectrometry.[1][2][3][4][5] For But-3-ynal, the calculation is as follows:
 - (4 x Atomic Weight of Carbon) + (4 x Atomic Weight of Hydrogen) + (1 x Atomic Weight of Oxygen)
 - (4 x 12.01) + (4 x 1.008) + (1 x 16.00) = 68.07 g/mol

Logical Relationship of Properties

The physical properties of **But-3-ynal** are intrinsically linked to its molecular structure. The following diagram illustrates this relationship.



Relationship of But-3-ynal's Structure to its Physical Properties



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Caption: Logical flow from molecular structure to physical properties of **But-3-ynal**.

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